

Technical Guide: Spectroscopic Profiling of 1-(2-Aminoacetyl)piperidin-4-one

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Compound of Interest

Compound Name: 1-(2-Aminoacetyl)piperidin-4-one

Cat. No.: B7913905

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Introduction & Chemical Identity

- IUPAC Name: **1-(2-Aminoacetyl)piperidin-4-one**
- Common Names: 1-Glycyl-4-piperidone; 4-Oxo-1-piperidineacetamide
- Molecular Formula: $C_7H_{12}N_2O_2$
- Molecular Weight: 156.18 g/mol (Free Base)
- Key Functional Groups: Ketone (C4), Primary Amine (Glycyl), Tertiary Amide (Linker).

Expert Insight: This molecule is rarely isolated as a free base due to the potential for intermolecular Schiff base formation between the primary amine of one molecule and the ketone of another. It is standard practice to handle this compound as a stable salt (e.g., Hydrochloride or Trifluoroacetate). The data below reflects the Hydrochloride Salt (HCl) form unless otherwise noted.

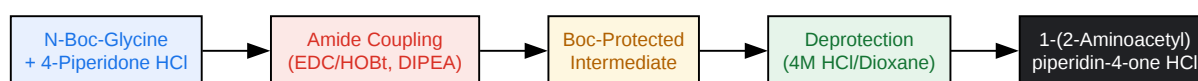
Synthesis & Preparation Protocol

To ensure the integrity of the spectroscopic data, the compound must be synthesized via a controlled route that prevents self-condensation.

Methodology: Solution-Phase Coupling

- Coupling: React N-Boc-Glycine (1.0 eq) with 4-Piperidone Hydrochloride (1.0 eq) using EDC.HCl (1.2 eq) and HOBt (1.2 eq) in DMF/DCM with DIPEA (3.0 eq).
- Workup: Wash with citric acid (5%) and NaHCO₃ (sat). Isolate the Boc-protected intermediate (tert-butyl (2-(4-oxopiperidin-1-yl)-2-oxoethyl)carbamate).
- Deprotection: Treat the intermediate with 4M HCl in Dioxane for 1 hour at room temperature.
- Isolation: Precipitate with diethyl ether to obtain **1-(2-aminoacetyl)piperidin-4-one** hydrochloride as a white hygroscopic solid.

Synthesis Workflow Diagram



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Figure 1: Step-wise synthesis pathway ensuring isolation of the stable hydrochloride salt.

Spectroscopic Profiling (NMR & IR)

A. Infrared Spectroscopy (FT-IR)

The IR spectrum provides a rapid diagnostic for the integrity of the two carbonyl systems. The key is distinguishing the ketone from the amide.

Functional Group	Wavenumber (cm ⁻¹)	Intensity	Assignment/Notes
Amine (NH ₃ ⁺)	2800–3200	Broad, Strong	Broad ammonium band (N-H stretch) overlapping C-H stretches.
Ketone (C=O)	1715–1725	Strong	Characteristic 6-membered ring ketone. Distinct from amide. [1]
Amide I (C=O)	1645–1665	Strong	Tertiary amide carbonyl. Lower frequency than ketone.
Amide II (N-H)	~1550	Medium	N-H bending (if coupled), less distinct in tertiary amides but visible from the glycyl amine.

Diagnostic Check: If the band at 1720 cm⁻¹ is absent, the ketone may have formed a hydrate (common in aqueous conditions) or reacted (Schiff base).

B. ¹H NMR Spectroscopy (400 MHz, DMSO-d₆)

The ¹H NMR spectrum is complex due to amide rotamerism. The restricted rotation around the N-C(O) bond renders the piperidine ring protons magnetically non-equivalent, often resulting in broad or doubled signals.

Reference Spectral Profile:

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment & Structural Logic
NH ₃ ⁺	8.00–8.30	Broad Singlet	3H	Ammonium protons (exchangeable with D ₂ O).
Glycyl α -CH ₂	3.85–3.95	Singlet (or m)	2H	Deshielded by the adjacent carbonyl and ammonium. May appear as a split signal due to rotamers.
Pip-C2/C6 (eq)	3.70–3.80	Multiplet	2H	Protons adjacent to amide nitrogen (equatorial).
Pip-C2/C6 (ax)	3.50–3.60	Multiplet	2H	Protons adjacent to amide nitrogen (axial).
Pip-C3/C5	2.40–2.55	Multiplet	4H	Protons adjacent to ketone. Often overlaps with DMSO solvent peak (2.50 ppm).

Expert Interpretation of Rotamers: Unlike simple piperidines, the N-acyl group creates two distinct environments for the piperidine ring protons (syn and anti to the carbonyl oxygen).

- Observation: You may see the Glycyl-CH₂ signal split into two unequal singlets (e.g., ratio 3:1) or appear broadened.
- Validation: Running the NMR at elevated temperature (e.g., 80°C) will cause these signals to coalesce into sharp averages as rotation becomes fast on the NMR timescale.

C. ^{13}C NMR Spectroscopy (100 MHz, DMSO- d_6)

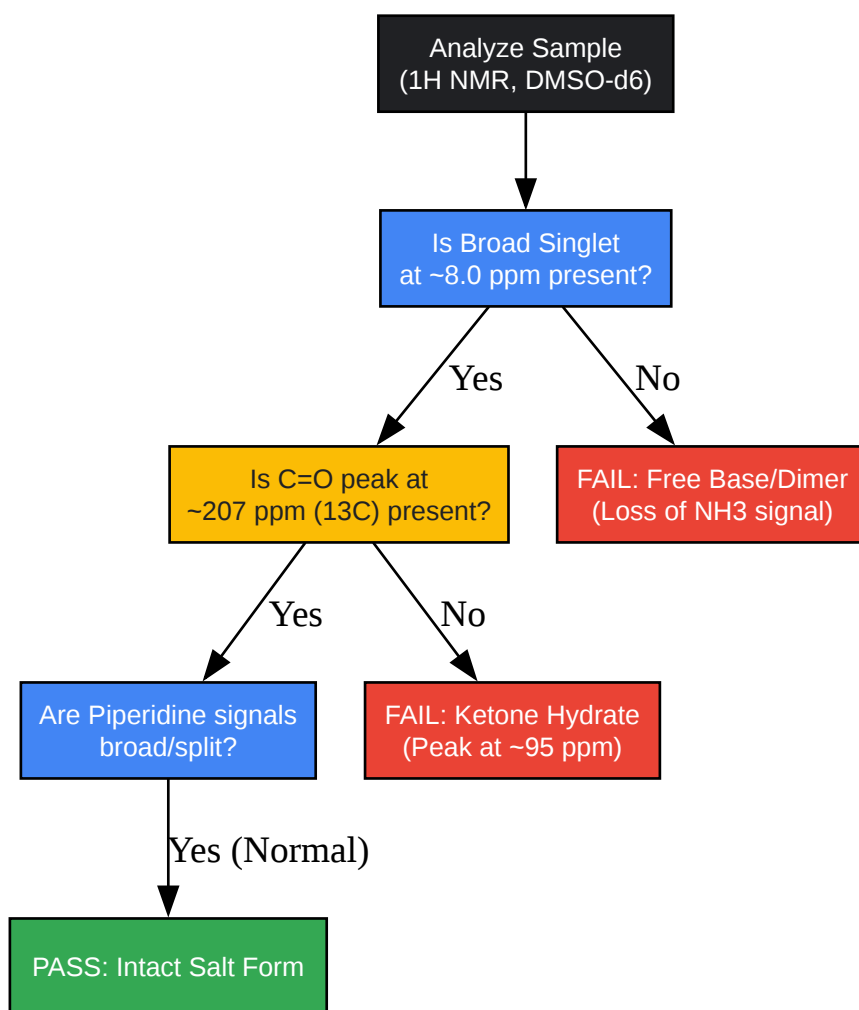
The ^{13}C spectrum provides the most definitive confirmation of the carbon skeleton.

Carbon	Shift (δ ppm)	Type	Assignment
C4 (Ketone)	206.5 – 207.5	Quaternary	Diagnostic signal. Most downfield peak.
Glycyl C=O	165.0 – 166.0	Quaternary	Amide carbonyl.
Glycyl α -C	39.5 – 40.5	Secondary (CH_2)	Alpha-carbon of the glycine moiety.
Pip-C2/C6	42.0 – 44.0	Secondary (CH_2)	Nitrogen-adjacent carbons. May appear as double peaks (rotamers).
Pip-C3/C5	39.0 – 40.0	Secondary (CH_2)	Ketone-adjacent carbons.

Quality Control & Validation Logic

To ensure the material is suitable for downstream applications (e.g., drug development), apply this self-validating logic flow:

Spectral Logic Flowchart



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Figure 2: Logic flow for validating the structural integrity of the compound.

References

- Synthesis of Piperidin-4-ones: Comins, D. L., et al. "Reduction of N-acyl-2,3-dihydro-4-pyridones." [2] Journal of Organic Chemistry, 2001, 66(6), 2181-2182. [Link](#)
- Rotamerism in N-Acyl Piperidines: Wiberg, K. B., et al. "Rotational barriers in N,N-dimethylacetamide and N-acetylpiperidine." Journal of the American Chemical Society, 1968, 90(22), 6154-6162. [Link](#)
- General Spectroscopic Data for 4-Piperidones: Spectroscopic Data of 4-Piperidone Hydrochloride (CAS 41979-39-9). PubChem Compound Summary. [Link](#)

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Sources

- 1. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 2. 4-Piperidone synthesis [[organic-chemistry.org](https://www.organic-chemistry.org)]
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